

An In-depth Technical Guide on 3-Nitrophenylacetonitrile

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Compound of Interest

Compound Name: 3-Nitrophenylacetonitrile

Cat. No.: B014267

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a concise yet comprehensive overview of the fundamental physicochemical properties of **3-Nitrophenylacetonitrile**, a compound of interest in organic synthesis.

Core Physicochemical Data

The essential quantitative data for **3-Nitrophenylacetonitrile** are summarized in the table below for ease of reference and comparison. This information is critical for its application in experimental settings.

Property	Value
Molecular Weight	162.15 g/mol [1][2][3]
Molecular Formula	C ₈ H ₆ N ₂ O ₂ [1][2][4]
CAS Number	621-50-1 [1][5]
Melting Point	60-62 °C [4][5]
Boiling Point	180 °C at 3 mmHg [4][5]
Appearance	Pale Yellow to Light Brown Solid [4][5]
IUPAC Name	2-(3-nitrophenyl)acetonitrile [2]

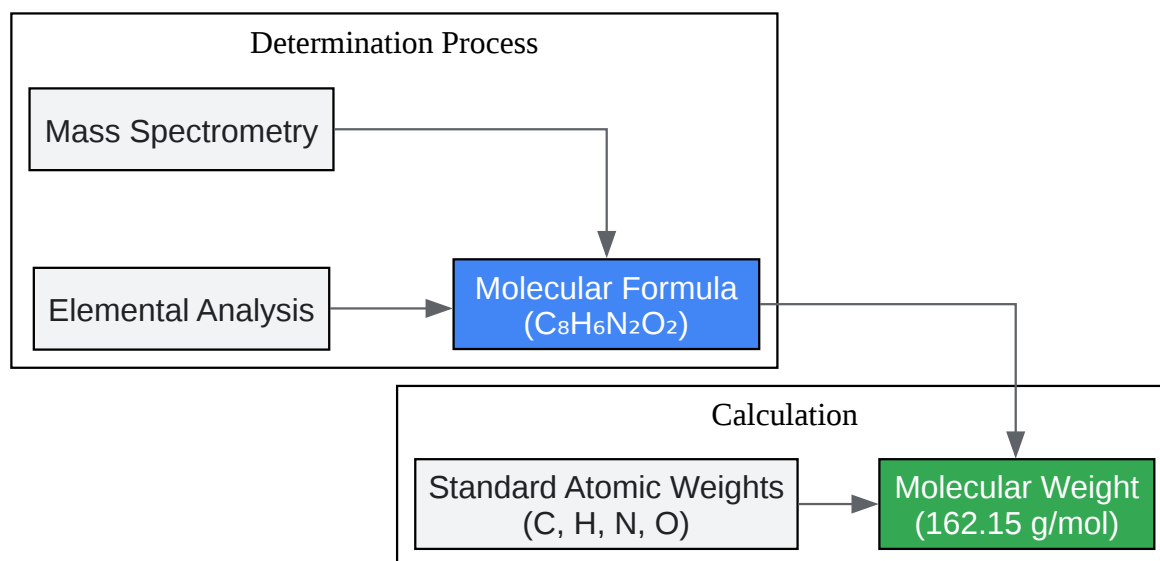
Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **3-Nitrophenylacetonitrile** are beyond the scope of this document. However, it is a known building block in organic synthesis. [5] Reactions involving this compound with various alcohols, such as isopropyl alcohol, cyclohexyl alcohol, and benzyl alcohol, at high temperatures have been reported.[5] For specific experimental procedures, researchers are advised to consult peer-reviewed chemical literature and established laboratory manuals.

Logical Relationships and Workflows

The determination of a compound's molecular weight is a foundational calculation in chemistry, not an experimental workflow or a signaling pathway. Therefore, a diagrammatic representation using Graphviz is not applicable in this context. The molecular weight is calculated based on the molecular formula, which is determined through analytical methods such as mass spectrometry and elemental analysis.

The logical process for establishing the molecular weight is as follows:



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Caption: Logical flow for determining molecular weight.

This diagram illustrates that the molecular formula is first determined through experimental techniques. Subsequently, the molecular weight is calculated by summing the standard atomic weights of the constituent atoms as dictated by the molecular formula.

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References

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- To cite this document: BenchChem. [An In-depth Technical Guide on 3-Nitrophenylacetonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b014267#3-nitrophenylacetonitrile-molecular-weight]

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